

N,N'-Methylenedistearamide: A Comprehensive Processing Aid for High-Performance Polymers

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Compound of Interest

Compound Name: *N,N'-Methylenedistearamide*

Cat. No.: *B087082*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

In the realm of high-performance polymers, achieving optimal processing conditions and final product characteristics is paramount. **N,N'-Methylenedistearamide**, also known as Ethylene Bis-Stearamide (EBS), has emerged as a versatile and highly effective processing aid. This synthetic wax, derived from stearic acid and ethylenediamine, offers a unique combination of internal and external lubricating properties, making it an invaluable additive for a wide range of polymers, including PVC, polyolefins, and various engineering plastics.[1][2] Its multifaceted functionality extends to improving melt flow, enhancing surface finish, reducing cycle times, and acting as a dispersing and mold release agent.[3][4] These attributes not only streamline the manufacturing process but also contribute to the superior quality and performance of the final polymer products.

This document provides detailed application notes, quantitative data on the effects of **N,N'-Methylenedistearamide**, and comprehensive experimental protocols for its evaluation. It is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and other fields who utilize high-performance polymers and seek to optimize their processing and end-product quality.

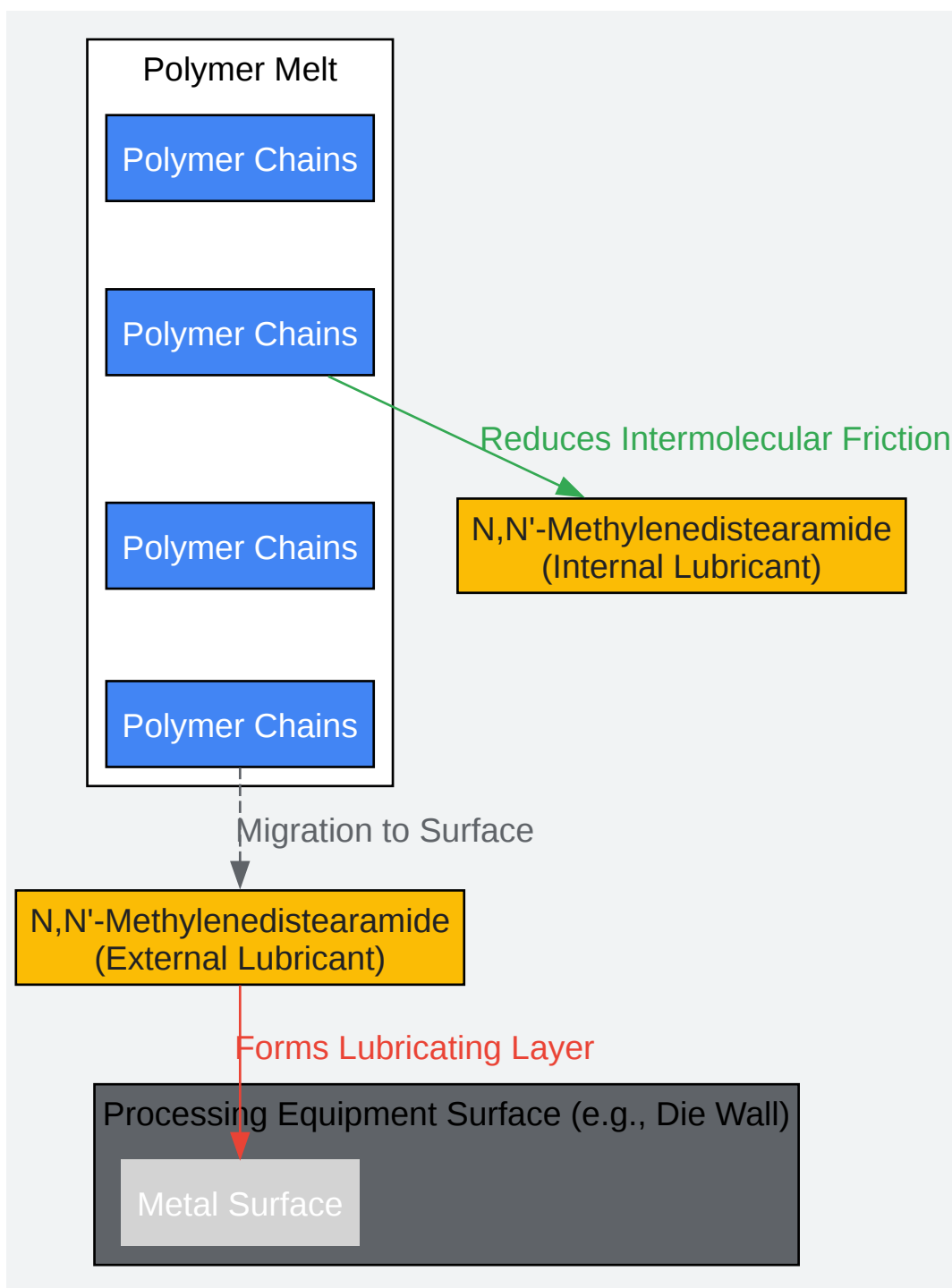
Mechanism of Action

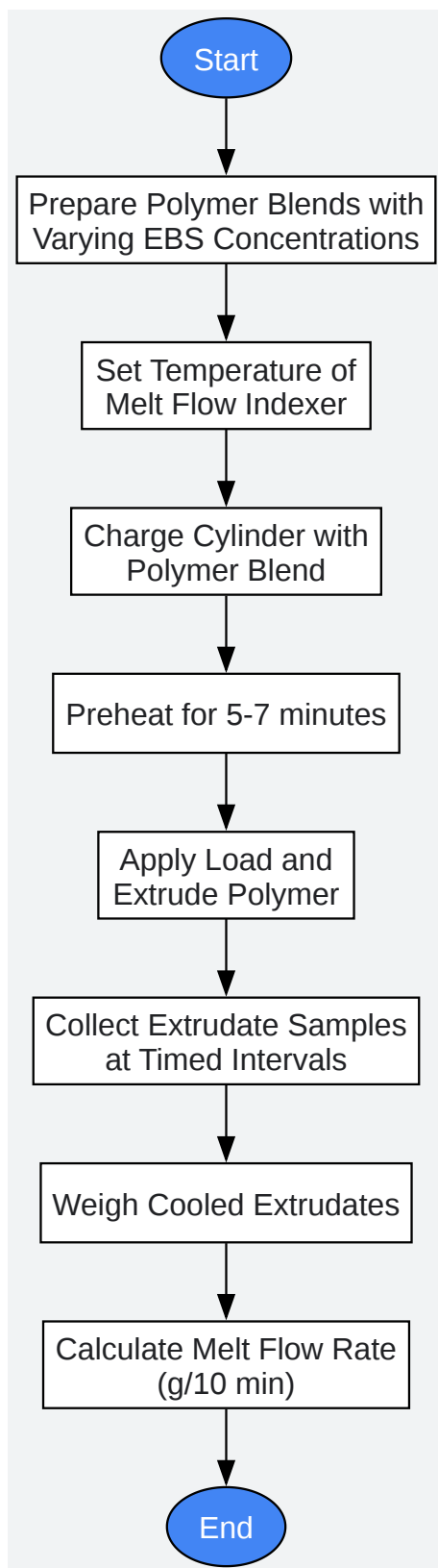
N,N'-Methylenedistearamide functions as both an internal and external lubricant in polymer processing. This dual-action mechanism is key to its effectiveness.

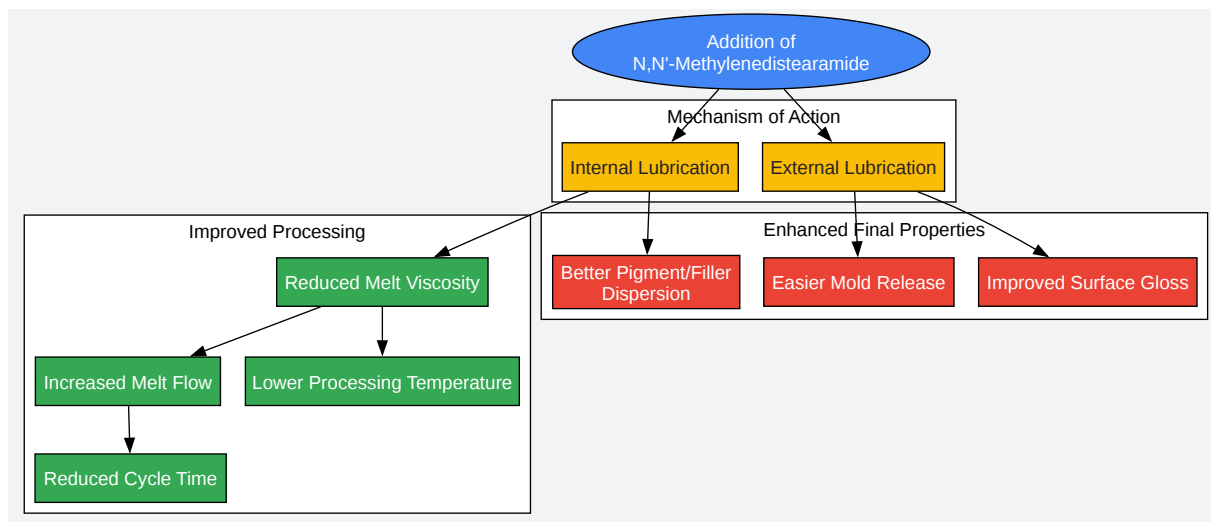
Internal Lubrication: At processing temperatures, a small amount of **N,N'-Methylenedistearamide** is compatible with the polymer melt. It penetrates the polymer matrix, reducing the intermolecular friction between polymer chains. This internal lubrication effect lowers the melt viscosity and improves the flowability of the polymer.[5]

External Lubrication: Due to its limited compatibility, the majority of the **N,N'-Methylenedistearamide** migrates to the surface of the polymer melt and the interface between the melt and the processing equipment (e.g., extruder barrel, screw, and die).[6] This creates a lubricating layer that reduces the friction between the polymer and the metal surfaces, preventing the polymer from sticking and improving its release from the mold.[7] This external lubrication also contributes to a smoother surface finish on the final product.

The following diagram illustrates the dual lubrication mechanism of **N,N'-Methylenedistearamide** during polymer extrusion.







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References

- 1. toolify.ai [toolify.ai]
- 2. eprintspublications.npl.co.uk [eprintspublications.npl.co.uk]
- 3. img.nbchao.com [img.nbchao.com]
- 4. 2017erp.com [2017erp.com]

- 5. The Internal And External Lubrication Of PVC Lubricant - King Honor International Ltd. [khonorwax.com]
- 6. US5596034A - Polycarbonate compositions having mold-release properties - Google Patents [patents.google.com]
- 7. The mechanism of action of external lubricants | Manufacturer in china 【Tianshiwax】 [tianswax.com]
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